

Dooku1: Application Notes and Protocols for Patch-Clamp Electrophysiology

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Compound of Interest

Compound Name: Dooku1

Cat. No.: B2688968

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Abstract

Dooku1 is a synthetic small molecule that has emerged as a key pharmacological tool for studying the mechanosensitive ion channel Piezo1. Initially identified as an antagonist of the Piezo1 agonist Yoda1, subsequent research has revealed a more complex dualistic nature, with **Dooku1** also capable of acting as a weak partial agonist in certain cellular contexts.^{[1][2][3]} This document provides detailed application notes and protocols for the use of **Dooku1** in patch-clamp electrophysiology experiments to investigate Piezo1 channel function.

Introduction

Piezo1 is a large, mechanically-gated ion channel critical for sensing and responding to mechanical stimuli in various physiological processes, including vascular development, red blood cell volume regulation, and cellular signaling.^{[1][2]} The discovery of Yoda1 as a potent and specific Piezo1 agonist has significantly advanced the study of this channel. **Dooku1**, a Yoda1 analogue, was developed as a reversible antagonist of Yoda1-induced Piezo1 activation. However, studies have shown that **Dooku1** can also independently activate Piezo1, particularly in human red blood cells, albeit with lower potency than Yoda1. This dual functionality makes **Dooku1** a versatile tool for dissecting the pharmacology and gating mechanisms of Piezo1.

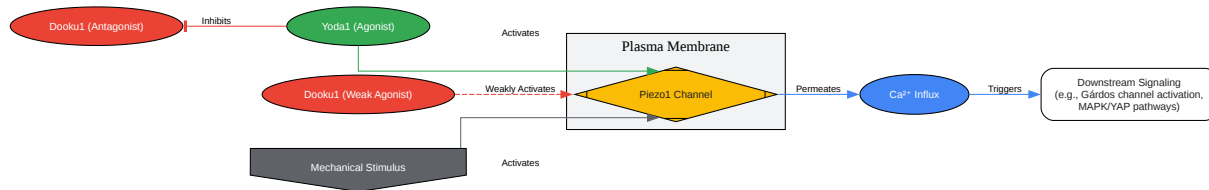
Quantitative Data Summary

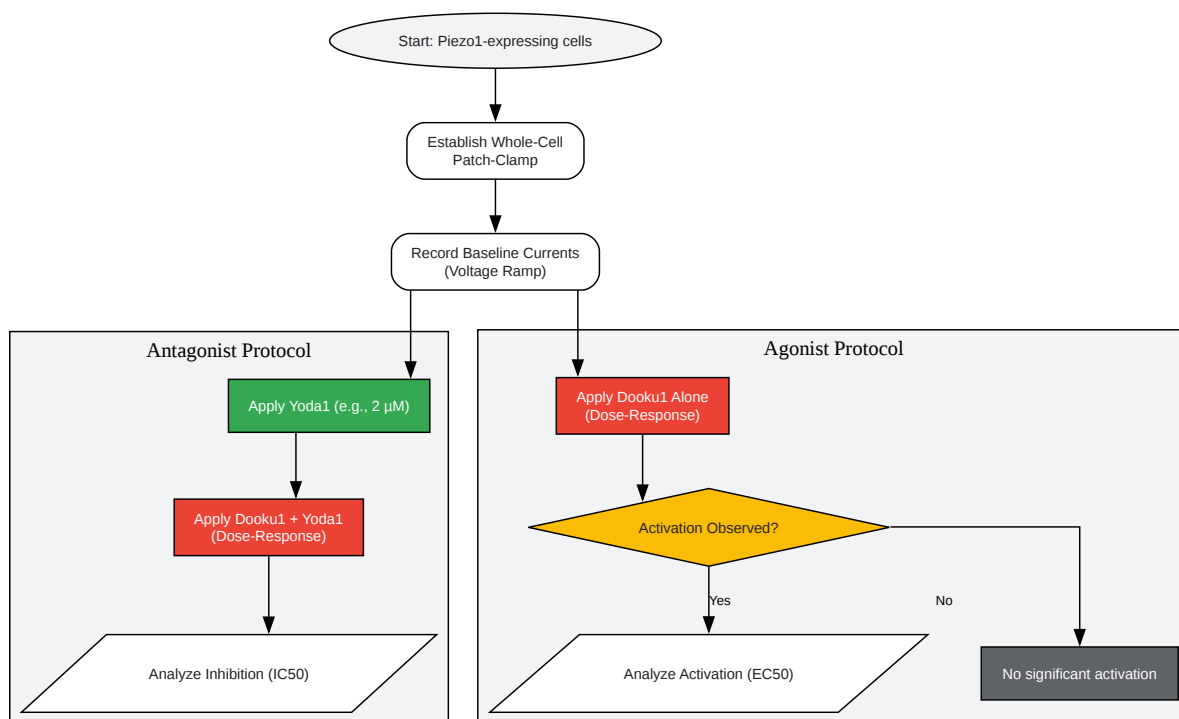
The following table summarizes the reported half-maximal inhibitory concentration (IC₅₀) and half-maximal effective concentration (EC₅₀) values for **Dooku1** across different cell types and experimental conditions.

Parameter	Cell Type	Condition	Value (μM)	Reference
IC ₅₀	HEK293 cells (expressing human Piezo1)	Inhibition of 2 μM Yoda1-induced Ca ²⁺ entry	1.3	
IC ₅₀	Human Umbilical Vein Endothelial Cells (HUVECs)	Inhibition of 2 μM Yoda1-induced Ca ²⁺ entry	1.5	
IC ₅₀	Human Red Blood Cells (RBCs)	Inhibition of Yoda1-induced effects	90.7	
EC ₅₀	Human Umbilical Vein Endothelial Cells (HUVECs)	Yoda1-induced Ca ²⁺ entry	0.23	
EC ₅₀	Piezo1 T-REx cells	Yoda1-induced Ca ²⁺ entry	2.51	

Signaling Pathway

The activation of the Piezo1 channel by mechanical force, or chemical agonists like Yoda1, leads to an influx of cations, primarily Ca²⁺. This increase in intracellular calcium acts as a second messenger, triggering a variety of downstream signaling cascades that are cell-type specific. **Dooku1** can modulate this pathway by either antagonizing the effects of Yoda1 or by weakly activating the channel itself.





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